

# An In-depth Technical Guide to the Physical Properties of Anhydrous Chromium Trioxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromium trioxide

Cat. No.: B8757531

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of anhydrous **chromium trioxide** ( $\text{CrO}_3$ ). The information is presented to support research, development, and safety protocols involving this compound. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental methodologies, based on internationally recognized standards, are provided.

## Core Physical Properties

Anhydrous **chromium trioxide** is a dark purplish-red solid that is highly deliquescent, meaning it readily absorbs moisture from the air.<sup>[1][2][3][4]</sup> It is a powerful oxidizing agent and is both corrosive and carcinogenic.<sup>[1][2][5]</sup>

## Quantitative Physical Data

The following tables summarize the key physical properties of anhydrous **chromium trioxide**, compiled from various scientific sources.

| Property          | Value   | Citations |
|-------------------|---|-----------|
| Molecular Formula | CrO <sub>3</sub>  | [1][4][5] |
| Molecular Weight  | 99.99 g/mol   | [1][4][5] |
| Appearance        | Dark purplish-red, deliquescent crystals, flakes, or granular powder. | [1][3][4] |
| Odor              | Odorless  | [1]       |
| Melting Point     | 197 °C (387 °F; 470 K)  | [1][3][6] |
| Boiling Point     | Decomposes at approximately 250 °C (482 °F; 523 K)                    | [1][5][6] |
| Density           | 2.7 g/cm <sup>3</sup>   | [3][5]    |
| Vapor Pressure    | Very low  | [1][5]    |
| Crystal Structure | Orthorhombic  |           |

Table 1: General Physical Properties of Anhydrous **Chromium Trioxide**

| Temperature (°C) | Solubility ( g/100 mL of water) | Citations |
|------------------|---------------------------------|-----------|
| 0                | 164.8                           | [6]       |
| 25               | 169                             | [1][6]    |
| 40               | 172.6                           | [6]       |
| 100              | 198.1                           | [6]       |

Table 2: Solubility of Anhydrous **Chromium Trioxide** in Water at Various Temperatures

Anhydrous **chromium trioxide** is also soluble in various organic solvents, including ethanol, ethyl ether, sulfuric acid, and nitric acid.[1][6]

## Experimental Protocols

The following are detailed methodologies for determining the key physical properties of anhydrous **chromium trioxide**. These protocols are adapted from standardized testing guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) and the American Society for Testing and Materials (ASTM), to be applicable to this specific substance.

### Determination of Melting Point

**Principle:** This protocol is based on the capillary tube method as described in standard guidelines like OECD Test Guideline 102. The melting point is the temperature at which the material transitions from a solid to a liquid state.

**Apparatus:**

- Melting point apparatus with a temperature-controlled block and a viewing lens.
- Sealed capillary tubes.
- Thermometer calibrated to a traceable standard.
- Mortar and pestle.

**Procedure:**

- **Sample Preparation:** A small, representative sample of anhydrous **chromium trioxide** is finely powdered using a mortar and pestle in a controlled, low-humidity environment due to its deliquescent nature.
- **Capillary Loading:** The powdered sample is packed into a sealed capillary tube to a height of 2-4 mm.
- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The temperature is raised at a rapid rate initially to approach the expected melting point, then slowed to a rate of 1-2 °C per minute approximately 10 °C below the anticipated

melting point.

- Observation: The sample is observed through the viewing lens. The temperature at which the first droplet of liquid is observed is recorded as the initial melting point, and the temperature at which the last solid particle melts is recorded as the final melting point. The melting range is the difference between these two temperatures.

## Determination of Boiling Point (Decomposition)

Principle: Anhydrous **chromium trioxide** decomposes before it boils. This protocol, based on principles from OECD Test Guideline 103, determines the decomposition temperature.

Apparatus:

- Differential Scanning Calorimeter (DSC) or a similar thermal analysis instrument.
- Sample pans (e.g., aluminum).
- Inert gas supply (e.g., nitrogen).

Procedure:

- Sample Preparation: A small, accurately weighed sample of anhydrous **chromium trioxide** (1-5 mg) is placed into a sample pan.
- Instrument Setup: The DSC is calibrated using appropriate standards. The sample and a reference pan are placed in the instrument.
- Heating Program: The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere of inert gas.
- Data Analysis: The heat flow to the sample is monitored as a function of temperature. An endothermic peak indicates melting, and an exothermic event following the melting indicates decomposition. The onset temperature of the exothermic decomposition peak is reported as the decomposition temperature.

## Determination of Density

Principle: This protocol is based on the gas pycnometer method, which is a standard technique for determining the true density of a solid material.

Apparatus:

- Gas pycnometer.
- Analytical balance.
- Sample cell of appropriate volume.
- Helium or other inert gas supply.

Procedure:

- Sample Preparation: A known mass of anhydrous **chromium trioxide** is accurately weighed using an analytical balance.
- Measurement: The sample is placed in the sample cell of the gas pycnometer.
- Analysis: The instrument introduces a known quantity of inert gas into the sample chamber and then expands it into a reference chamber. The pressure change is used to calculate the volume of the solid sample, excluding pore and inter-particle volume.
- Calculation: The density is calculated by dividing the mass of the sample by the measured volume.

## Determination of Water Solubility

Principle: This protocol is based on the flask method as described in OECD Test Guideline 105, suitable for substances with high solubility.

Apparatus:

- Constant temperature water bath or shaker.
- Glass-stoppered flasks.
- Analytical balance.

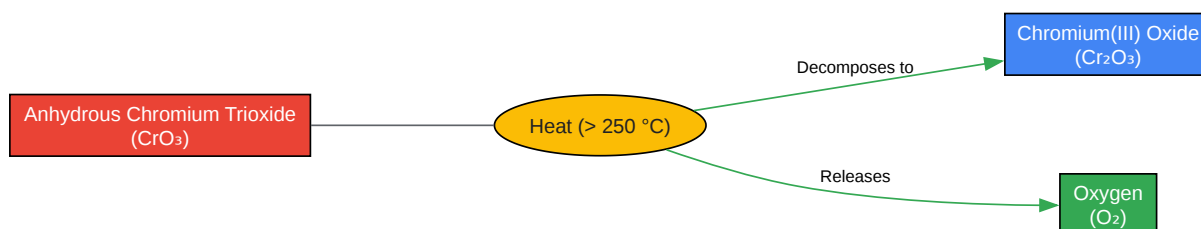
- Centrifuge.
- Analytical instrumentation for determining chromium concentration (e.g., Inductively Coupled Plasma - Optical Emission Spectrometry, ICP-OES).

#### Procedure:

- Equilibration: An excess amount of anhydrous **chromium trioxide** is added to a known volume of deionized water in a glass-stoppered flask.
- Agitation: The flask is agitated in a constant temperature bath (e.g.,  $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$ ) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: The suspension is centrifuged at a high speed to separate the undissolved solid from the saturated aqueous solution.
- Analysis: A known volume of the clear supernatant is carefully removed, diluted as necessary, and analyzed for its chromium content using a calibrated analytical method like ICP-OES.
- Calculation: The solubility is calculated from the concentration of chromium in the saturated solution and expressed in g/100 mL. This procedure is repeated at different temperatures to determine the temperature dependence of solubility.

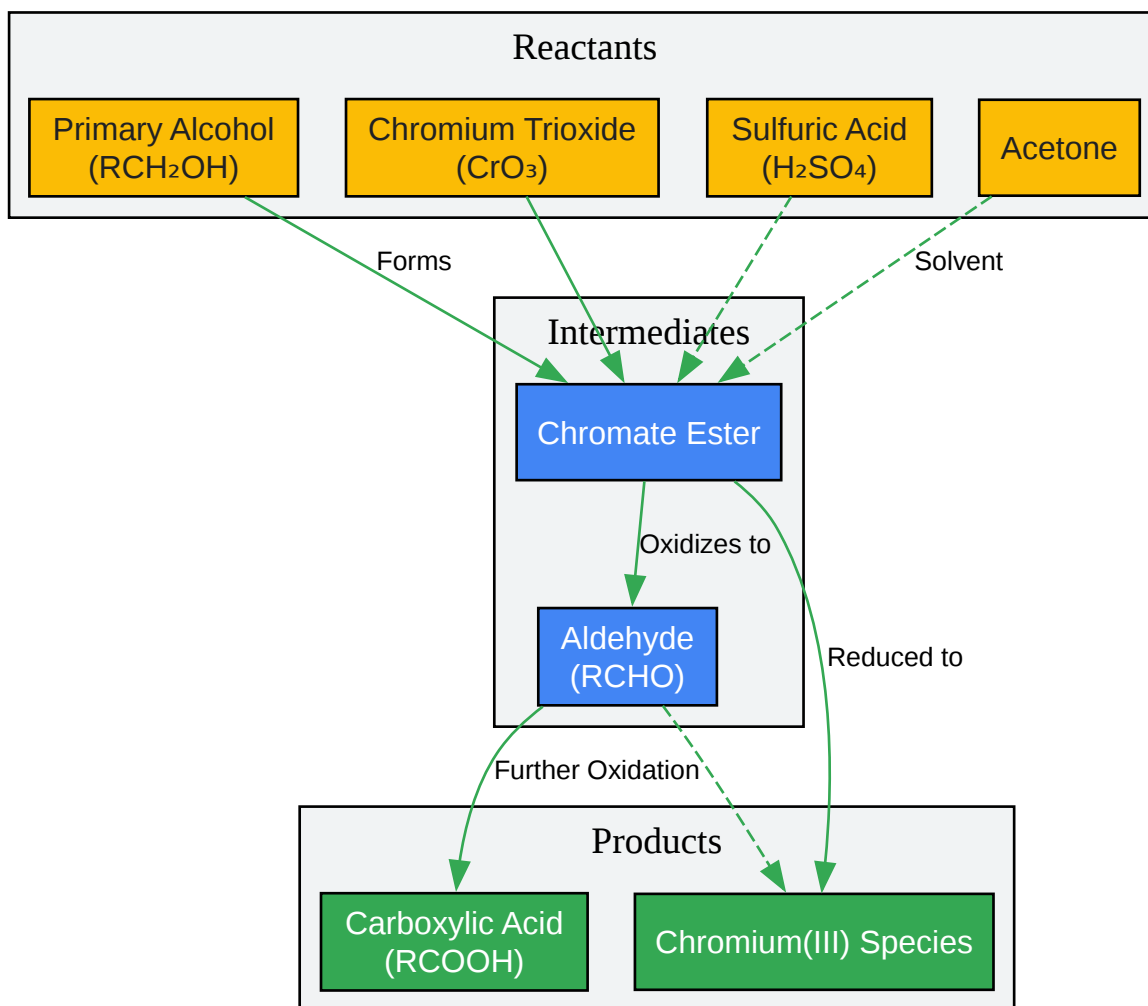
## Visualizations

The following diagrams, created using the DOT language, illustrate key chemical processes involving anhydrous **chromium trioxide**.



[Click to download full resolution via product page](#)

Caption: Thermal decomposition of anhydrous **chromium trioxide**.



[Click to download full resolution via product page](#)

Caption: Simplified workflow of the Jones Oxidation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. filab.fr [filab.fr]
- 2. laboratuar.com [laboratuar.com]
- 3. mt.com [mt.com]
- 4. scribd.com [scribd.com]
- 5. store.astm.org [store.astm.org]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Anhydrous Chromium Trioxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8757531#physical-properties-of-anhydrous-chromium-trioxide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)